

Thermodynamic Properties of 1,3,5-Trioxane: A Technical Guide

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Compound of Interest

Compound Name: *Formaldehyde, dimer*

CAS No.: *287-50-3*

Cat. No.: *B13752080*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of 1,3,5-trioxane. The information is compiled from established scientific literature and databases to support research, development, and safety assessments involving this compound. All quantitative data is presented in standardized tables for clarity and comparative analysis. Detailed experimental methodologies, based on established calorimetric and analytical techniques, are also provided.

Core Thermodynamic Data

The thermodynamic parameters of 1,3,5-trioxane are crucial for understanding its stability, reactivity, and behavior in various chemical processes. The following tables summarize key thermodynamic data for 1,3,5-trioxane in its solid and gaseous states.

Enthalpy and Entropy Data

Property	Value	Units	State	Reference(s)
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	-522.3 $\pm$ 0.4	kJ/mol	Solid	[1]
	-465.76 $\pm$ 0.50	kJ/mol	Gas	[2]
Standard Enthalpy of Combustion ($\Delta_c H^\circ$)	-1515.7 $\pm$ 0.3	kJ/mol	Solid	[1]
Standard Molar Entropy (S°)	142.89	J/mol·K	Solid	[1]
	284.90 $\pm$ 3.40	J/mol·K	Gas	[2]

Heat Capacity

Property	Value	Units	Temperature (K)	Reference(s)
Molar Heat Capacity (C_p)	113.08	J/mol·K	298.15	[1]
	33.50	J/mol·K	Gas (Constant Pressure)	[3]

Phase Transition Data

Property	Value	Units	Reference(s)
Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	15.1	kJ/mol	[3]
Enthalpy of Sublimation ($\Delta_{\text{sub}}H^\circ$)	55 ± 6	kJ/mol	[3]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	40.0	kJ/mol	[3]
Melting Point	60-62	°C	
Boiling Point	114-115	°C	
Triple Point Temperature	333.44	K	[3]

Vapor Pressure

Vapor Pressure	Temperature
7.5 hPa	20 °C
13 mmHg	77 °F[4]

Experimental Protocols

The determination of the thermodynamic properties of 1,3,5-trioxane relies on precise calorimetric and analytical methods. The following sections describe the generalized experimental protocols for key measurements.

Determination of Enthalpy of Combustion using Bomb Calorimetry

The standard enthalpy of combustion of 1,3,5-trioxane is determined using a bomb calorimeter. This technique measures the heat released when a substance is completely burned in a constant-volume container.

Apparatus:

- Isothermal jacket bomb calorimeter
- High-pressure oxygen bomb
- Pellet press
- Fuse wire (platinum or similar)
- Calibrated temperature sensor (e.g., platinum resistance thermometer)
- Ignition system

Generalized Procedure:

- **Sample Preparation:** A known mass of high-purity 1,3,5-trioxane is pressed into a pellet. The sample is placed in a crucible within the bomb.
- **Fuse Wire:** A fuse wire of known length and material is connected to the electrodes inside the bomb, with the wire in contact with the sample.
- **Assembly and Pressurization:** The bomb is sealed and purged with a small amount of oxygen before being filled with high-purity oxygen to a pressure of approximately 30 atm.
- **Calorimeter Setup:** The sealed bomb is placed in the calorimeter vessel containing a precisely known mass of water. The calorimeter is then sealed, and the stirrer is activated to ensure a uniform water temperature.
- **Temperature Equilibration:** The system is allowed to reach thermal equilibrium, and the initial temperature is recorded.
- **Ignition:** The sample is ignited by passing an electric current through the fuse wire.
- **Temperature Measurement:** The temperature of the water in the calorimeter is recorded at regular intervals until it reaches a maximum and then begins to cool.
- **Data Analysis:** The heat of combustion is calculated from the corrected temperature rise, taking into account the heat capacity of the calorimeter system (determined by calibrating

with a standard substance like benzoic acid), and corrections for the heat of formation of nitric acid from residual nitrogen and the heat of combustion of the fuse wire.

Determination of Heat Capacity using Adiabatic Calorimetry

The heat capacity of 1,3,5-trioxane is measured using an adiabatic calorimeter, which minimizes heat exchange with the surroundings.

Apparatus:

- Adiabatic calorimeter with a sample container
- Heater for the sample container
- Adiabatic shield with its own heater
- Calibrated temperature sensors for the sample container and the shield
- Vacuum system

Generalized Procedure:

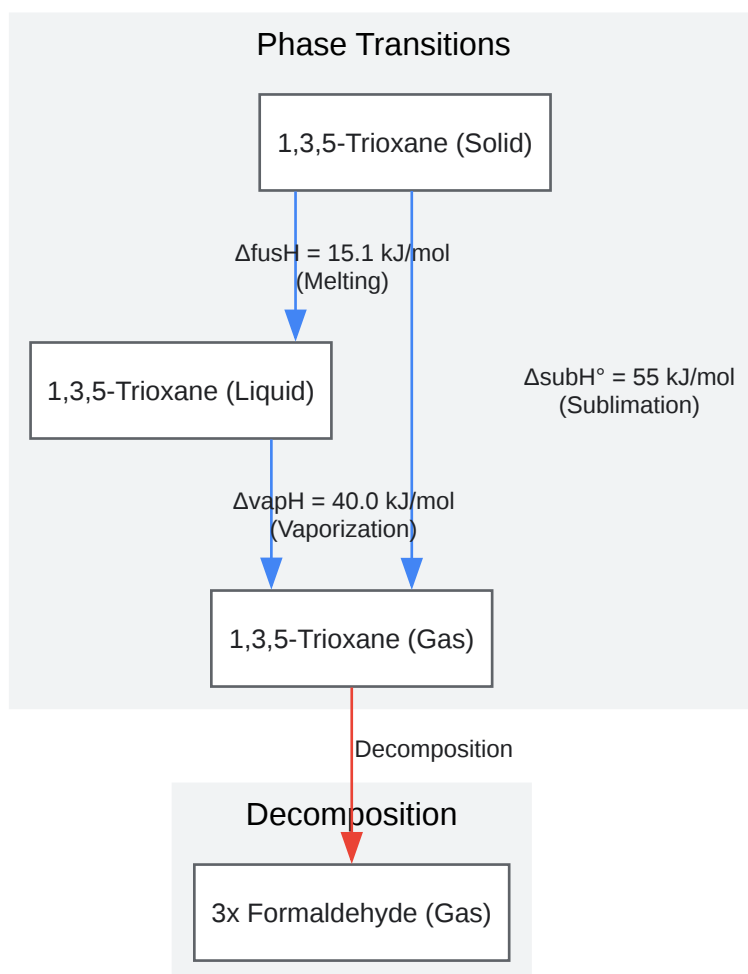
- **Sample Loading:** A known mass of the 1,3,5-trioxane sample is sealed in the sample container.
- **Evacuation:** The space between the sample container and the adiabatic shield is evacuated to minimize heat transfer by convection.
- **Cooling:** The calorimeter is cooled to the desired starting temperature.
- **Heating and Measurement:** A known amount of electrical energy is supplied to the heater of the sample container, causing a small increase in its temperature. During this heating period, the temperature of the adiabatic shield is continuously adjusted to match the temperature of the sample container, thereby creating an adiabatic (no heat exchange) environment.
- **Temperature Equilibration:** After the heating pulse, the system is allowed to reach thermal equilibrium, and the final temperature is recorded.

- Calculation: The heat capacity of the sample is calculated from the amount of energy supplied and the measured temperature rise, after subtracting the heat capacity of the sample container (determined in a separate experiment). This process is repeated over the desired temperature range.

Logical Relationships and Workflows

The following diagrams illustrate the phase transitions of 1,3,5-trioxane and a typical experimental workflow for determining its thermodynamic properties.

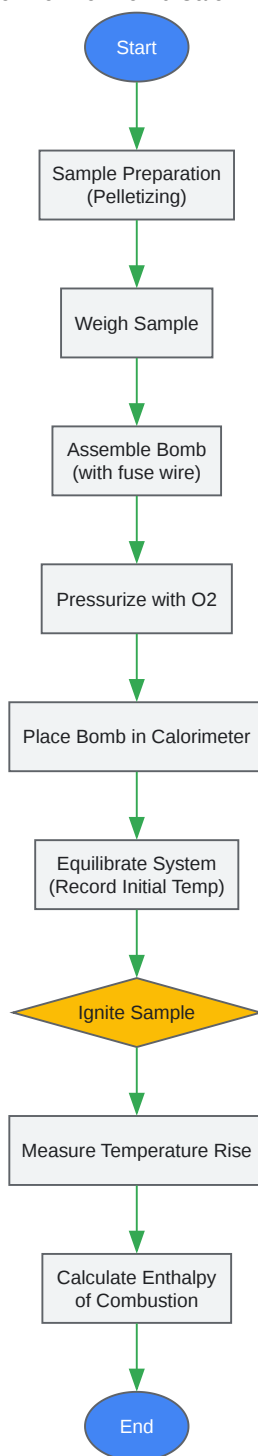
Phase Transitions and Decomposition of 1,3,5-Trioxane



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Phase transitions and decomposition pathway of 1,3,5-trioxane.

Workflow for Bomb Calorimetry



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Generalized experimental workflow for bomb calorimetry.

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